

# storage and handling recommendations for Ivacaftor-d9

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## Compound of Interest

Compound Name: Ivacaftor-d9

Cat. No.: B606829

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## Technical Support Center: Ivacaftor-d9

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **Ivacaftor-d9** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ivacaftor-d9**?

A1: Proper storage of **Ivacaftor-d9** is crucial for maintaining its integrity and ensuring experimental reproducibility. Recommendations for both solid powder and solutions are summarized below.

Q2: How should I prepare stock solutions of **Ivacaftor-d9**?

A2: It is recommended to prepare fresh solutions for each experiment. If preparing stock solutions in advance is necessary, they should be aliquoted into tightly sealed vials to minimize freeze-thaw cycles. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial. For dissolving the solid powder, consider the solubility information provided in the tables below. Note that the use of hygroscopic dimethyl sulfoxide (DMSO) can significantly impact the solubility of the product; therefore, using newly opened DMSO is recommended.

Q3: What is the known stability of **Ivacaftor-d9**?

A3: While specific stability studies on **Ivacaftor-d9** are not extensively published, studies on its non-deuterated counterpart, Ivacaftor, provide valuable insights. Ivacaftor is known to be stable under acidic, neutral, photolytic, thermal, and oxidative stress conditions. However, it is susceptible to degradation under alkaline hydrolytic stress. Therefore, it is crucial to avoid basic conditions during storage and in experimental setups to prevent degradation.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Poor Solubility	- Inappropriate solvent selection.- Use of old or hygroscopic DMSO.- Insufficient mixing.	- Refer to the solubility table to select an appropriate solvent.- Use freshly opened, high-purity DMSO.- Employ ultrasonication to aid dissolution in DMSO.
Inconsistent Experimental Results	- Degradation of Ivacaftor-d9 due to improper storage or handling.- Repeated freeze-thaw cycles of stock solutions.- Presence of alkaline conditions in the experimental setup.	- Ensure adherence to recommended storage conditions.- Aliquot stock solutions to avoid multiple freeze-thaw cycles.- Buffer experimental solutions to maintain a neutral or slightly acidic pH.
Precipitation in Aqueous Media	- Low aqueous solubility of Ivacaftor-d9.	- When preparing working solutions in aqueous buffers or cell culture media from a DMSO stock, it is advisable to perform serial dilutions of the stock solution in DMSO first. Then, add the diluted inhibitor to the aqueous medium. This gradual dilution can help prevent precipitation.

## Data Presentation

### Storage Recommendations

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

### Solubility of Ivacaftor

Solvent	Solubility
DMSO	~25 mg/mL
Dimethyl formamide (DMF)	~25 mg/mL
Ethanol	~0.1 mg/mL
Water	<0.05 µg/mL

Note: Data for non-deuterated Ivacaftor is provided as a reference.

## Experimental Protocols

While specific experimental protocols detailing the use of **Ivacaftor-d9** as a therapeutic agent are not readily available in the public domain, its primary application in published research is as an internal standard for analytical methods, particularly liquid chromatography with tandem mass spectrometry (LC-MS/MS), to quantify Ivacaftor and its metabolites in biological matrices.

General Protocol for Use as an Internal Standard:

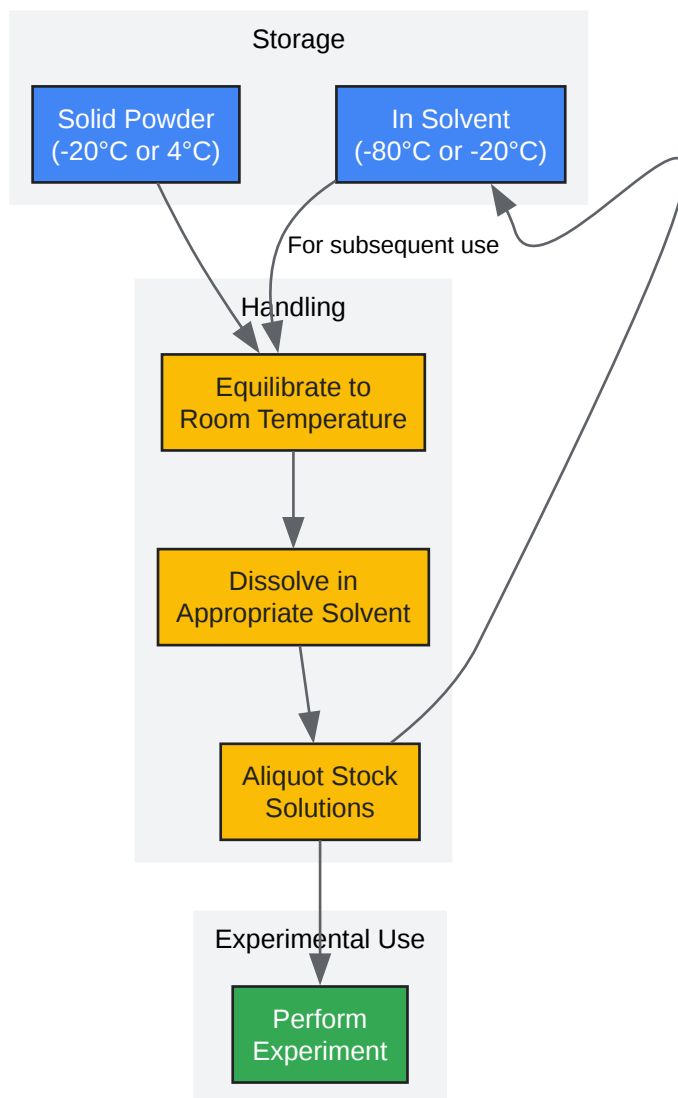
- **Preparation of Ivacaftor-d9 Stock Solution:** A stock solution of **Ivacaftor-d9** is typically prepared in an organic solvent like methanol or acetonitrile at a concentration of 0.1 mg/mL.
- **Preparation of Working Solution:** The stock solution is then diluted with the appropriate solvent to a working concentration (e.g., 0.05 mg/L).

- **Sample Preparation:** A known volume of the **Ivacaftor-d9** working solution is added to the biological samples (e.g., plasma, sputum) during the protein precipitation step.
- **LC-MS/MS Analysis:** The samples are then analyzed by LC-MS/MS. The signal from **Ivacaftor-d9** is used to normalize the signal of the analyte (Ivacaftor and its metabolites), correcting for variations in sample preparation and instrument response.

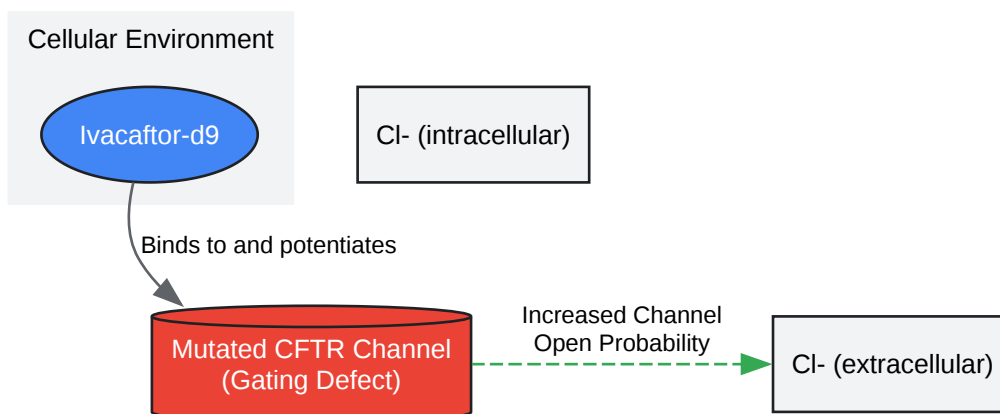
## Mandatory Visualizations

### Ivacaftor-d9 Handling and Storage Workflow

## Ivacaftor-d9 Handling and Storage Workflow



## Ivacaftor's Mechanism of Action on CFTR



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